

Application Notes & Protocols for the Synthesis of Bioactive Molecules Using 6-Quinolinylmethanol

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Compound of Interest

Compound Name: 6-Quinolinylmethanol

CAS No.: 100516-88-9

Cat. No.: B010661

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Introduction: The Quinoline Scaffold and the Strategic Role of 6-Quinolinylmethanol

The quinoline ring system, a fusion of benzene and pyridine rings, is a quintessential "privileged scaffold" in medicinal chemistry.^[1] Its derivatives are the cornerstone of numerous therapeutic agents, exhibiting a vast spectrum of pharmacological activities including antimalarial, anticancer, antimicrobial, and anti-inflammatory properties.^{[2][3][4][5]} From the historic antimalarial quinine to modern anticancer drugs, the quinoline nucleus is a testament to nature's efficiency and a fertile ground for synthetic exploration.^[6]

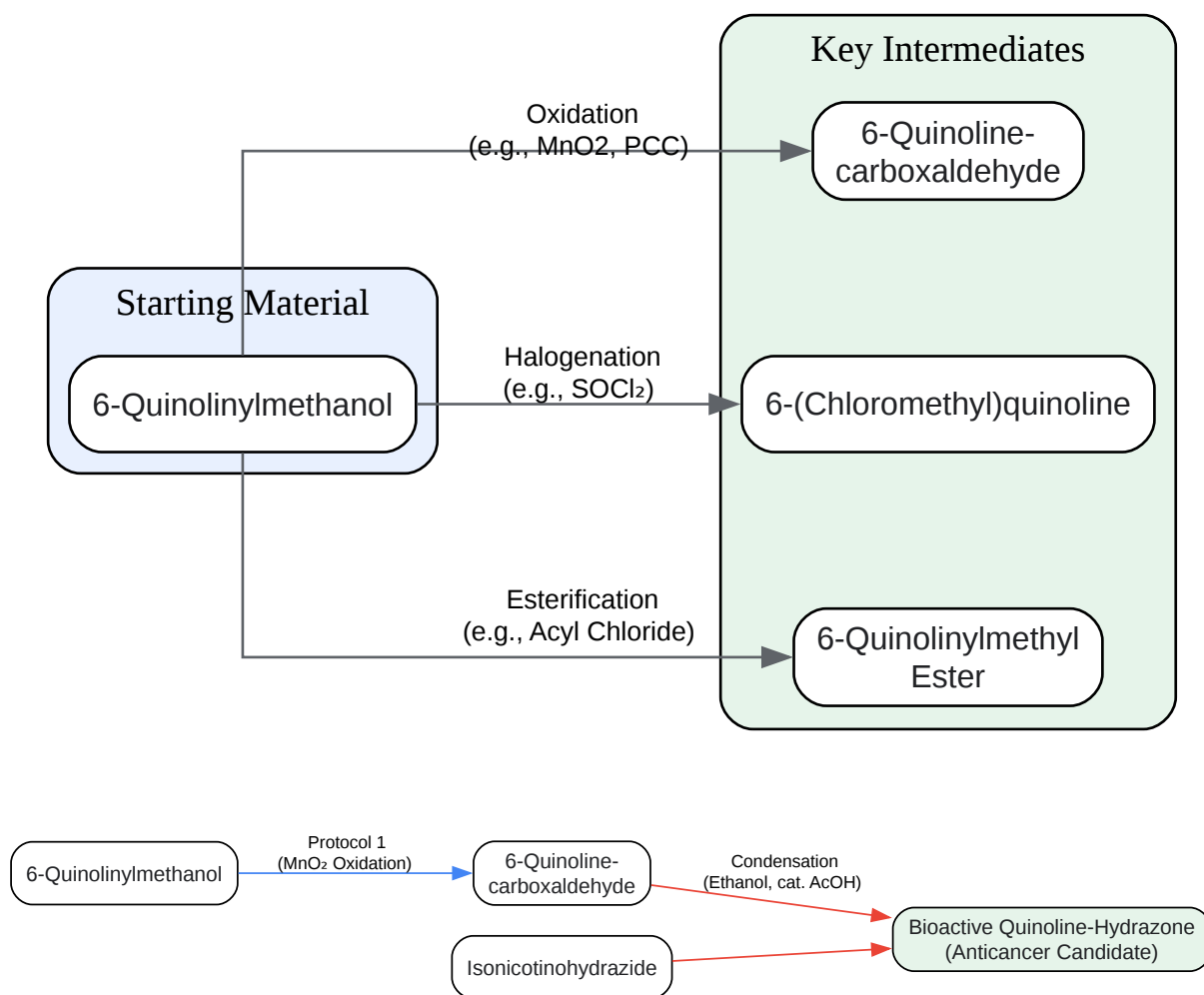
Within this important class of heterocycles, **6-Quinolinylmethanol** emerges as a particularly valuable and versatile starting material for drug discovery.^[7] Its structure features the stable quinoline core, which can be tailored for specific receptor interactions, and a reactive primary alcohol (hydroxymethyl group) at the 6-position. This benzylic alcohol is a strategic functional handle, poised for a variety of chemical transformations that allow for the construction of diverse molecular libraries. This guide provides detailed protocols for the key transformations of

6-quinolinylmethanol and illustrates their application in the synthesis of potent, bioactive molecules for researchers in drug development.

Core Synthetic Transformations of 6-Quinolinylmethanol

The hydroxymethyl group is a gateway to a multitude of more complex functionalities. The following protocols detail three fundamental transformations: oxidation to the aldehyde, conversion to a reactive halide, and esterification. These intermediates are central to building novel bioactive candidates.

Workflow of Key Intermediate Synthesis



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